

Commercial Suppliers of Fluralaner-d5 Analytical Standard: A Technical Guide

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Compound of Interest

Compound Name: **Fluralaner-d5**

Cat. No.: **B15559200**

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For researchers, scientists, and professionals in drug development requiring high-purity, stable isotope-labeled internal standards for bioanalytical studies, sourcing a reliable supply of **Fluralaner-d5** is crucial. This guide provides an in-depth overview of commercial suppliers offering **Fluralaner-d5** analytical standards, presenting key technical data to facilitate informed procurement decisions.

Overview of Available Fluralaner-d5 Analytical Standards

Fluralaner-d5 serves as an indispensable internal standard in pharmacokinetic and residue analysis studies involving Fluralaner, a potent insecticide and acaricide. The deuterated analog allows for precise quantification in complex biological matrices using mass spectrometry-based methods. Several reputable suppliers offer **Fluralaner-d5**, each with distinct product specifications and quality assurances.

A comparative summary of the commercial suppliers and their **Fluralaner-d5** offerings is presented in the table below.

Supplier	Product Name	Catalog Number	Purity	Format	Available Quantities	Accreditations
HPC Standards	D4-Fluralaner	693110	High Purity (Specific % not publicly listed)	Neat Solid	10 mg	ISO 17034
D4-Fluralaner Solution		693111	High Purity (Specific % not publicly listed)	100 µg/mL in Acetonitrile	1 mL	ISO 17034
TLC Pharmaceutical Standards	Fluralaner-d5		High Purity (Comprehensive COA provided)	Not specified	Quote required	ISO 17034, ISO 17025
MedchemExpress	Fluralaner-d5		High Purity (COA provided with purchase)	Not specified	Quote required	ISO 17025 (for reference standards)

Note: Pricing for these standards is generally available upon request from the respective suppliers.

Supplier and Product Details

HPC Standards

HPC Standards, an ISO 17034 accredited manufacturer, provides D4-Fluralaner, a deuterated variant of Fluralaner. Their products are positioned for residue and veterinary drug analysis, emphasizing suitability for LC-MS/MS applications. Each product is accompanied by a comprehensive Certificate of Analysis (COA) detailing purity, identity, and uncertainty, ensuring traceability and reliability of analytical results.

The available formats cater to different experimental needs: a neat solid for preparing custom standard concentrations and a ready-to-use solution in acetonitrile for direct application.

TLC Pharmaceutical Standards

TLC Pharmaceutical Standards, holding both ISO 17034 and ISO 17025 accreditations, lists **Fluralaner-d5** in their catalog. While specific details regarding purity, format, and quantity are not readily available on their website and require a direct quote, the company is known for providing a comprehensive Certificate of Analysis with their products. Their dual accreditation underscores a strong commitment to quality management and the competence of their testing and calibration laboratories. The molecular formula provided is C₂₂H₁₂D₅Cl₂F₆N₃O₃.

MedchemExpress

MedchemExpress offers **Fluralaner-d5** as part of its extensive portfolio of research chemicals and biochemicals. The company indicates that its reference standards are rigorously tested under an ISO 17025 quality system. A Certificate of Analysis for the non-deuterated Fluralaner standard from MedchemExpress shows a high purity of 99.97% as determined by HPLC. While specific details for the deuterated analog require a quote, this suggests a high standard of quality for their products.

Experimental Considerations

The selection of a **Fluralaner-d5** analytical standard should be guided by the specific requirements of the intended application. Key considerations include:

- Purity: Both chemical and isotopic purity are critical for accurate quantification. A high isotopic purity minimizes interference from the unlabeled analyte.
- Format: The choice between a neat solid and a pre-made solution depends on the laboratory's workflow and the need for customized standard concentrations.
- Documentation and Accreditation: The availability of a comprehensive Certificate of Analysis and accreditation from recognized bodies (e.g., ISO 17034, ISO 17025) provides confidence in the quality and traceability of the standard.

Logical Workflow for Supplier Selection

The process of selecting a suitable commercial supplier for **Fluralaner-d5** analytical standard can be visualized as a logical workflow. This diagram illustrates the key decision points and steps involved, from initial identification of needs to final procurement.

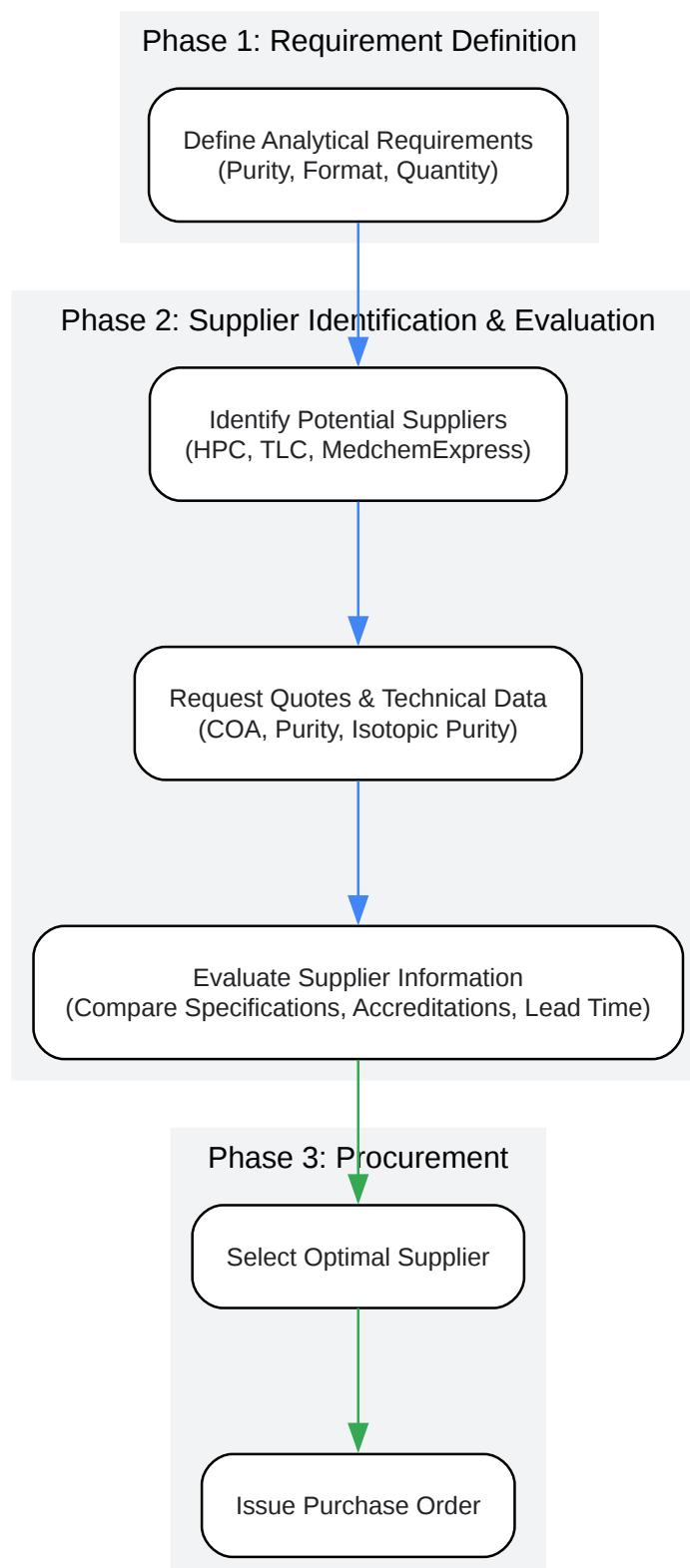
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Figure 1. Workflow for selecting a commercial supplier of **Fluralaner-d5** analytical standard.

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